Technical Guide: (-)-Myristoylcarnitine in Cellular Energy Metabolism

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Compound of Interest

Compound Name:	*(-)-Myristoylcarnitine*
CAS No.:	*25597-07-3*
Cat. No.:	*B609379*

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Executive Summary

(-)-Myristoylcarnitine (L-Tetradecanoylcarnitine; C14:0-carnitine) is a critical intermediate in the mitochondrial

-oxidation of long-chain fatty acids. While physiologically essential for transporting myristic acid (C14:0) across the inner mitochondrial membrane, its accumulation is a potent biomarker for metabolic dysfunction.

Elevated levels of myristoylcarnitine are pathognomonic for Very Long-Chain Acyl-CoA Dehydrogenase (VLCAD) Deficiency and are increasingly recognized as drivers of insulin resistance via specific inhibition of the insulin receptor signaling cascade. This guide details the biochemical kinetics, pathological mechanisms, and validated LC-MS/MS quantification protocols for C14:0-carnitine, designed for researchers in metabolic disease and drug discovery.

Part 1: Biochemical Foundation & Transport Kinetics

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The Carnitine Shuttle System

Long-chain fatty acids (LCFAs), including myristic acid (C14:0), cannot diffuse passively across the mitochondrial inner membrane (MIM). They require the carnitine shuttle, a three-step enzymatic relay.[1]

- Activation: Myristate is converted to Myristoyl-CoA by Long-chain Acyl-CoA Synthetase (ACSL) in the outer mitochondrial membrane.
- Transesterification (CPT1):Carnitine Palmitoyltransferase 1 (CPT1) converts Myristoyl-CoA + L-Carnitine

  (-)-Myristoylcarnitine + CoA-SH. This is the rate-limiting step.
- Translocation (CACT): The Carnitine-Acylcarnitine Translocase (SLC25A20) antiporter moves Myristoylcarnitine into the matrix in exchange for free carnitine.
- Re-esterification (CPT2):Carnitine Palmitoyltransferase 2 (CPT2) regenerates Myristoyl-CoA in the matrix for

  -oxidation.

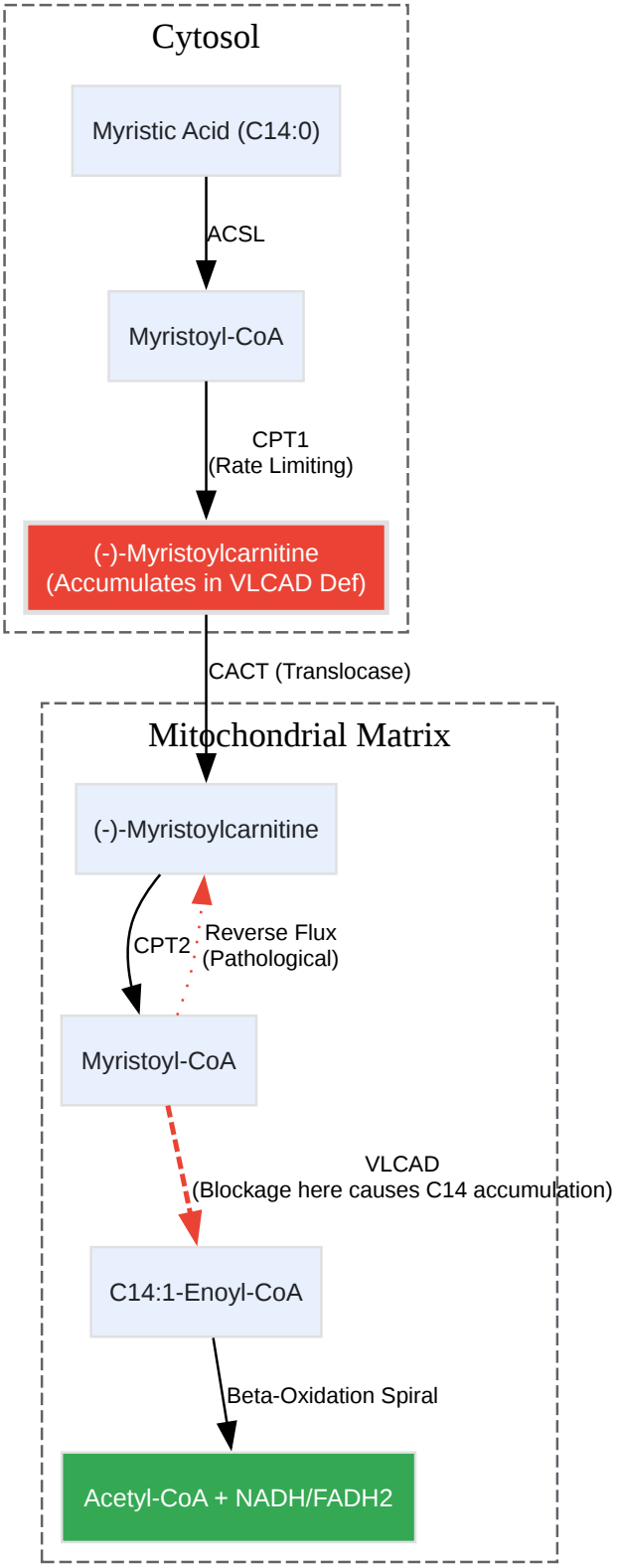
The C14 Specificity of VLCAD

Once inside the matrix, Myristoyl-CoA enters the

-oxidation spiral. The first dehydrogenation step is catalyzed by Very Long-Chain Acyl-CoA Dehydrogenase (VLCAD), which has high specificity for chain lengths C14 to C20.

- VLCAD Deficiency: A genetic defect in ACADVL impairs the dehydrogenation of C14:0-CoA to C14:1-CoA. This causes a bottleneck, forcing the reversible CPT2 reaction backward, leading to a massive accumulation of Myristoylcarnitine (C14:0) and Tetradecenoylcarnitine (C14:1) in the cytosol and plasma.

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Caption: C14 Flux Dynamics. Red nodes indicate pathological accumulation points during VLCAD deficiency.

Part 2: Mechanistic Role in Pathology

Insulin Resistance: The PTP1B Axis

Recent research identifies **(-)-Myristoylcarnitine** not merely as a passive marker, but as an active signaling effector in lipotoxicity.

- Mechanism: Myristoylcarnitine activates Protein Tyrosine Phosphatase 1B (PTP1B).
- Impact: Activated PTP1B dephosphorylates the Insulin Receptor (InsR) at Tyr1151.[2] This prevents the recruitment of PI3K and subsequent phosphorylation of Akt (Protein Kinase B) at Ser473.
- Result: Blunted glucose uptake despite high insulin levels (Insulin Resistance). This distinguishes C14/C16 carnitines from neutral lipids like triglycerides.

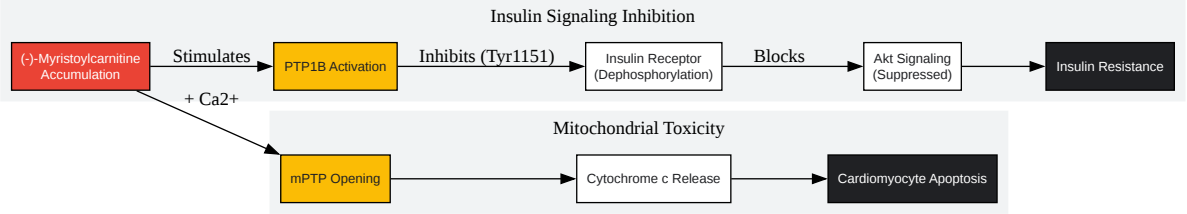
Mitochondrial Permeability Transition (MPT)

Accumulation of long-chain acylcarnitines acts as a detergent-like stressor on the mitochondrial membrane.

- Pore Opening: High concentrations of C14-carnitine lower the threshold for Ca^{2+}-induced opening of the Mitochondrial Permeability Transition Pore (mPTP).
- Consequence: Loss of mitochondrial membrane potential (

  ), swelling, and release of Cytochrome c, triggering apoptosis in cardiomyocytes (ischemia-reperfusion injury).

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Caption: Dual toxicity pathways of Myristoylcarnitine: Metabolic signaling interference and structural mitochondrial damage.

Part 3: Analytical Methodologies (LC-MS/MS)

Experimental Design & Quality Control

Quantification of **(-)-Myristoylcarnitine** requires strict adherence to internal standardization due to matrix effects in plasma/tissue.

- Internal Standard (IS): Use d3-Myristoylcarnitine (methyl-d3). Do not use a generic C14 analog; the isotopic overlap is minimal, and retention time is identical.
- Sample Prep: Protein precipitation is superior to solid-phase extraction (SPE) for recovery of polar acylcarnitines.

Validated Protocol: Plasma Extraction

- Aliquot: Transfer 20 µL of plasma to a 1.5 mL Eppendorf tube.
- Spike IS: Add 10 µL of Internal Standard solution (1 µM d3-C14-carnitine in methanol).
- Precipitate: Add 150 µL of ice-cold Acetonitrile (ACN) containing 0.1% Formic Acid.

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- Why: Acidified ACN ensures full denaturation of carrier proteins (albumin) that bind acylcarnitines.

- Vortex/Centrifuge: Vortex 30s; Centrifuge at 14,000 x g for 10 min at 4°C.
- Supernatant: Transfer 100 µL supernatant to an autosampler vial. Do not dry down if using HILIC; for C18, evaporation and reconstitution in mobile phase is recommended.

LC-MS/MS Parameters

- Column: C18 Reverse Phase (e.g., Kinetex C18, 2.1 x 50mm) or HILIC for better separation of short-chain carnitines.
- Mobile Phase A: Water + 0.1% Formic Acid + 10mM Ammonium Formate.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Ionization: ESI Positive Mode.

MRM Transitions (Multiple Reaction Monitoring):

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)	Note
(-)-Myristoylcarnitine	372.3	85.1	**28**	**Characteristic carnitine fragment**
d3-Myristoylcarnitine	375.3	85.1	28	Internal Standard

| Tetradecenoylcarnitine (C14:1) | 370.3 | 85.1 | 28 | VLCAD Specific Marker |

Expert Insight: The product ion m/z 85 corresponds to the +CH2-CH=CH-COOH fragment from the carnitine backbone. It is universal for all acylcarnitines, making chromatographic separation critical to distinguish isobars.[3]

Part 4: References

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